

Technical Guide: Safety and Handling of (2-Amino-5-methoxyphenyl)methanol

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Compound of Interest

Compound Name:	(2-Amino-5-methoxyphenyl)methanol
Cat. No.:	B112770

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **(2-Amino-5-methoxyphenyl)methanol**, a chemical intermediate utilized in pharmaceutical research and development. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research outcomes.

Chemical Identification and Physical Properties

Identifier	Value
IUPAC Name	(2-amino-5-methoxyphenyl)methanol
CAS Number	55414-72-7[1][2]
Molecular Formula	C ₈ H ₁₁ NO ₂ [1]
Molecular Weight	153.18 g/mol [1]
Appearance	Information not available
Odor	Information not available

Hazard Identification and Classification

(2-Amino-5-methoxyphenyl)methanol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[1\]](#) The primary hazards are associated with its irritant properties and acute toxicity.

GHS Classification:[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

GHS Pictogram:

-  alt text

(GHS07: Exclamation Mark)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Signal Word: Warning[\[1\]](#)

Toxicological Data

Specific quantitative toxicological data such as LD50 (oral, dermal) and LC50 (inhalation) for **(2-Amino-5-methoxyphenyl)methanol** are not readily available in the searched literature. In the absence of specific data, this compound should be handled as a substance with significant potential for harm based on its GHS classification.

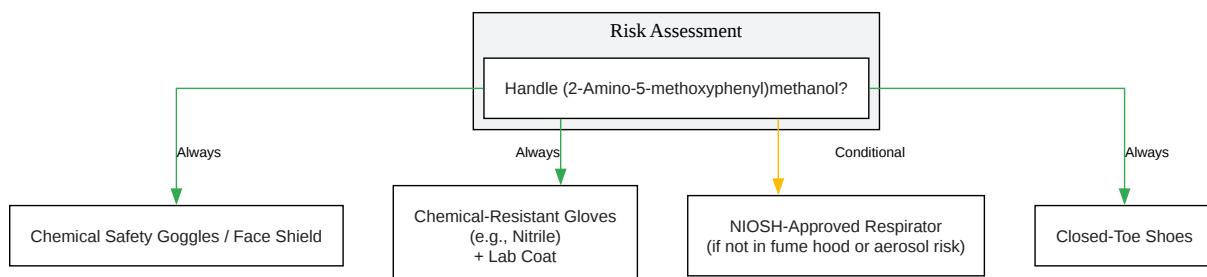
Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when handling **(2-Amino-5-methoxyphenyl)methanol**.

Personal Protective Equipment (PPE)

A thorough risk assessment should precede any handling of this chemical to determine the appropriate level of PPE.

- Eye Protection: Chemical safety goggles or a face shield must be worn.[6]
- Skin Protection:
 - A flame-resistant lab coat should be worn and fully fastened.
 - Gloves resistant to chemicals (e.g., nitrile, neoprene) must be worn.[7] It is crucial to check the glove manufacturer's compatibility chart.
 - Full-length trousers and closed-toe shoes are required.
- Respiratory Protection: When handling the solid material outside of a certified chemical fume hood, or if aerosolization is possible, a NIOSH-approved respirator with an appropriate cartridge is necessary.



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Figure 1. PPE Selection Workflow.

Engineering Controls

- All handling of **(2-Amino-5-methoxyphenyl)methanol**, including weighing and dilutions, should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- An emergency eyewash station and safety shower must be readily accessible in the immediate work area.^[8]

Handling Procedures

- Avoid direct contact with the skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools and ensure all equipment is properly grounded to prevent electrostatic discharge.
- Keep containers tightly closed when not in use.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.
- The storage area should be clearly marked, and access should be restricted to authorized personnel.

First Aid Measures

In the event of exposure, immediate medical attention is required.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

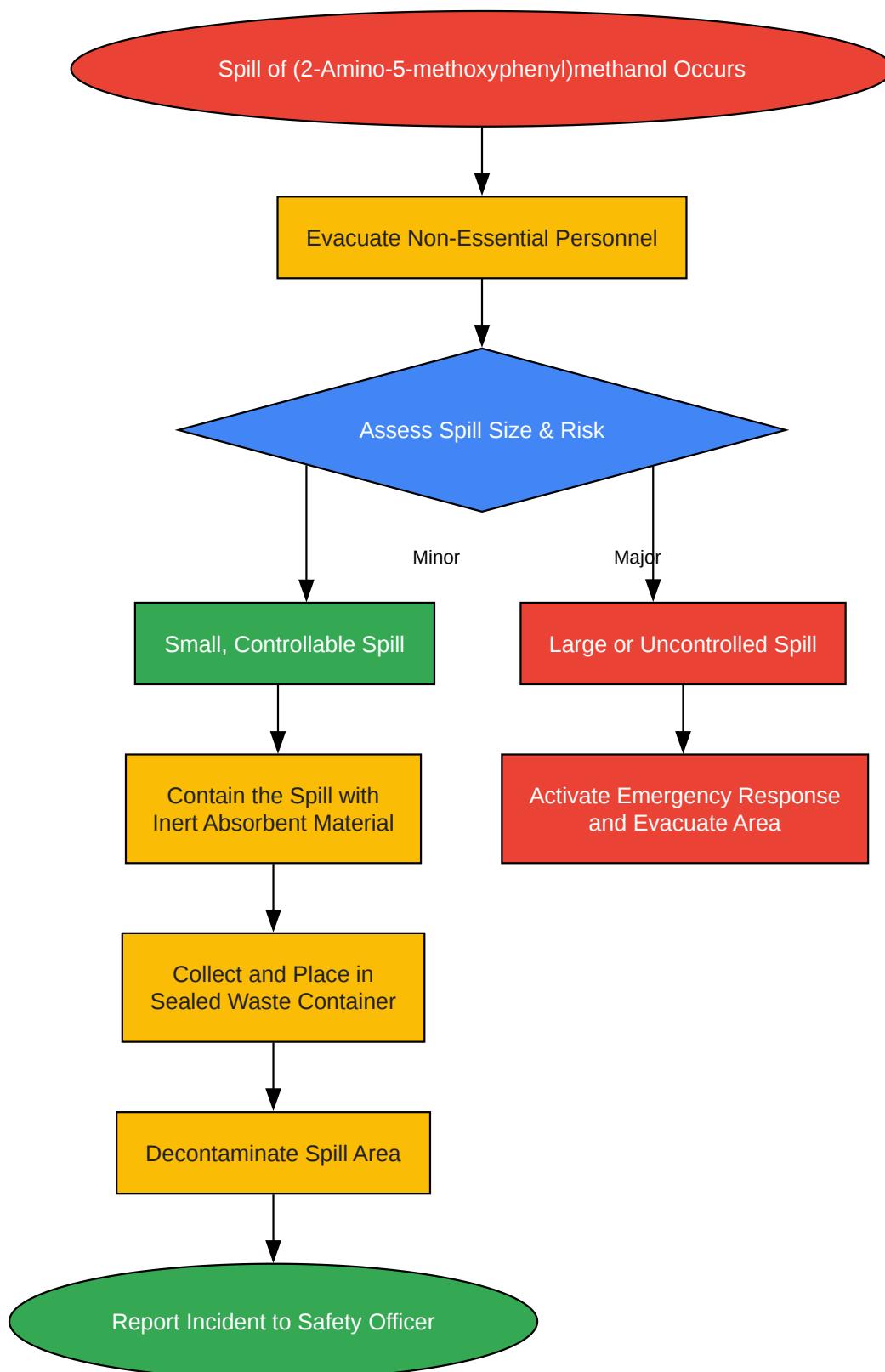
Accidental Release and Spill Management

Prompt and appropriate response to a spill is crucial to prevent further exposure and environmental contamination.

Spill Response Protocol

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation, if safe to do so.
- Contain: Prevent the spill from spreading. For solid spills, carefully sweep up the material to avoid creating dust. For liquid spills, use an inert absorbent material.
- Collect: Place the spilled material and absorbent into a sealed, labeled container for hazardous waste disposal.

- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Report: Report the incident to the designated safety officer.



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Figure 2. Chemical Spill Response Workflow.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Thermal decomposition may produce toxic gases, including carbon oxides and nitrogen oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

All waste containing **(2-Amino-5-methoxyphenyl)methanol** must be handled as hazardous waste.

- Dispose of in accordance with all applicable federal, state, and local regulations.
- Do not dispose of down the drain or into the environment.
- Use a licensed professional waste disposal service to dispose of this material.

This technical guide is intended to provide comprehensive safety and handling information. It is not a substitute for professional safety training and a thorough understanding of the specific hazards of this chemical. Always consult the most recent Safety Data Sheet (SDS) before use.

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